

# Clarification: "JMI-105" is a Medical Device, Not a Chemical Compound

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: JMI-105

Cat. No.: B12410828

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Initial research indicates that "**JMI-105**" refers to the Dräger Jaundice Meter JM-105, a non-invasive medical device used to screen for jaundice in newborns.<sup>[1][2][3][4]</sup> It is a transcutaneous bilirubinometer that provides a gentle and efficient way to measure bilirubin levels without the need for a blood draw.<sup>[2][3][5]</sup> Consequently, the request for information regarding personal protective equipment (PPE) for handling, chemical disposal plans, and biological signaling pathways is not applicable.

This guide provides the essential operational and safety information for the Dräger Jaundice Meter JM-105 to ensure its proper use by researchers, scientists, and healthcare professionals.

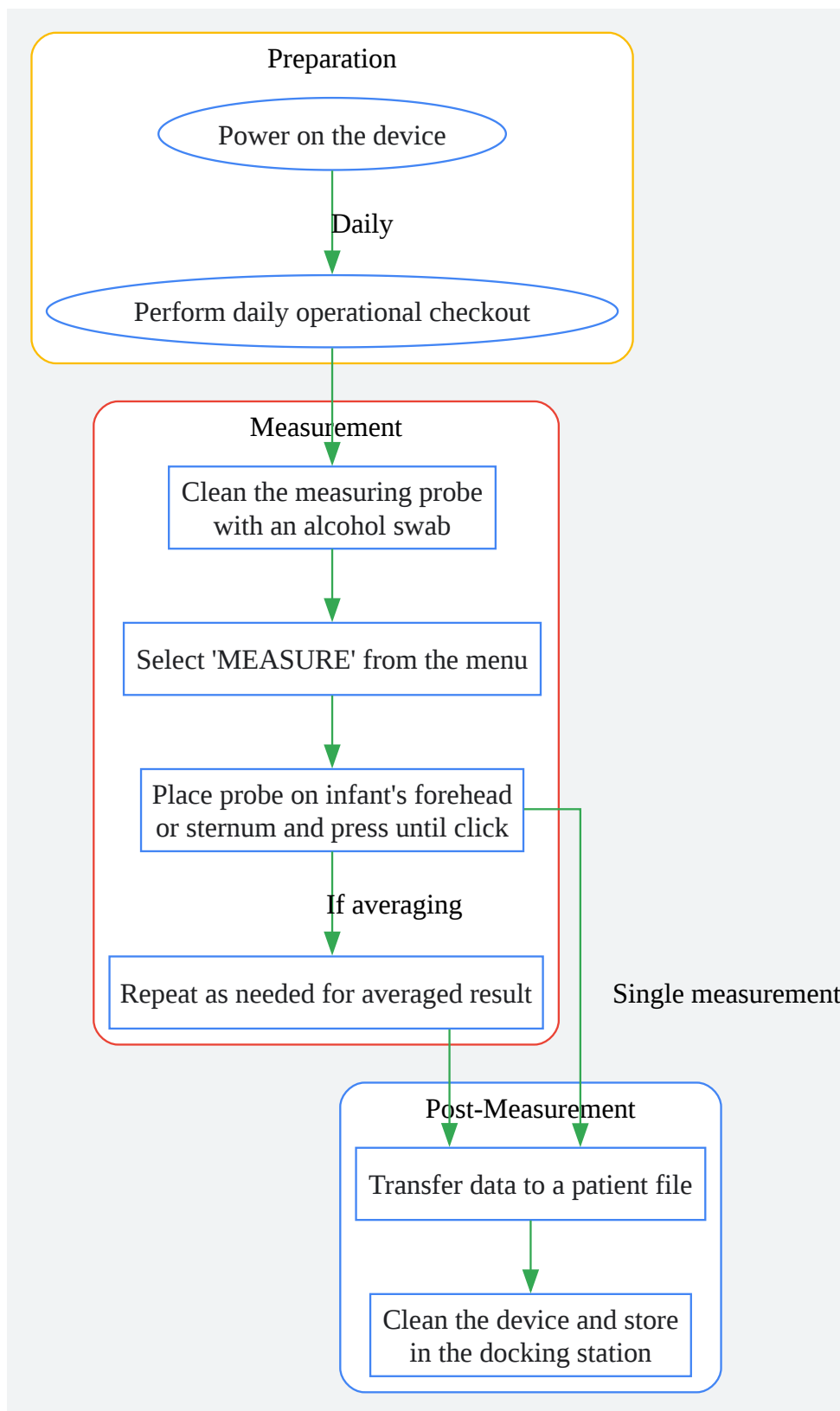
## Device Specifications

For quick reference, the key specifications of the Dräger Jaundice Meter JM-105 are summarized in the table below.

| Feature              | Specification                               |
|----------------------|---|
| Device Name          | Dräger Jaundice Meter JM-105                |
| Intended Use         | Screening device for jaundice in newborns   |
| Measurement Method   | Transcutaneous measurement of bilirubin     |
| Applicable Age Range | Neonates >24 hours and <14 days of age      |
| Gestational Age      | Neonates >24 weeks gestational age at birth |
| Measurement Range    | 0.0 µmol/L to 340 µmol/L                    |
| Light Source         | Xenon impulse lamp                          |
| Lamp Lifespan        | 150,000 measurements                        |
| Power Supply         | 100V~ to 240V~, 50/60Hz                     |
| Device Weight        | 203g ±10%                                   |
| Expected Lifespan    | 5 years                                     |

## Operational Workflow

The following diagram illustrates the standard operational workflow for using the Dräger Jaundice Meter JM-105.



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